

# An In-depth Technical Guide to the Solubility of 4-Iodobutan-1-ol

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## Compound of Interest

Compound Name: 4-iodobutan-1-ol

Cat. No.: B2624619

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This technical guide provides a comprehensive overview of the solubility characteristics of **4-iodobutan-1-ol** in water and a range of common organic solvents. Due to the limited availability of specific quantitative data for this compound, this guide combines qualitative information with established principles of organic chemistry to offer a robust framework for its application in research and development.

## Core Concepts in Solubility

The solubility of a substance is fundamentally governed by the principle of "like dissolves like." This means that polar solutes tend to dissolve in polar solvents, and non-polar solutes in non-polar solvents. The molecular structure of **4-iodobutan-1-ol**, featuring both a polar hydroxyl (-OH) group and a less polar carbon-iodine bond on a four-carbon chain, results in a nuanced solubility profile. The hydroxyl group is capable of forming hydrogen bonds with polar solvents like water, while the alkyl iodide portion contributes to its affinity for organic solvents.

## Solubility of 4-Iodobutan-1-ol in Aqueous and Organic Solvents

While specific quantitative solubility data for **4-iodobutan-1-ol** is not readily available in published literature, its solubility can be inferred from its structural analogues and general chemical principles. Several sources describe **4-iodobutan-1-ol** as being soluble in water.<sup>[1]</sup>

This is attributed to the presence of the hydroxyl group, which can participate in hydrogen bonding with water molecules. However, the presence of the four-carbon chain and the large iodine atom is expected to limit its aqueous solubility compared to shorter-chain alcohols.

In organic solvents, **4-iodobutan-1-ol** is expected to exhibit good solubility, particularly in polar organic solvents. The alkyl chain and the iodine atom contribute to van der Waals interactions with the organic solvent molecules.

## Qualitative Solubility Data

The following table summarizes the expected qualitative solubility of **4-iodobutan-1-ol** in a variety of solvents, based on general principles of solubility for haloalkanes and alcohols.

Solvent Classification	Solvent Name	Predicted Solubility	Rationale
Polar Protic	Water	Soluble[1]	The hydroxyl group allows for hydrogen bonding with water molecules.
Methanol	Miscible	Structurally similar to ethanol, with a dominant polar hydroxyl group.	The hydroxyl group allows for hydrogen bonding with water molecules.
Ethanol	Miscible	The polar hydroxyl group and short alkyl chain facilitate mixing.	
Polar Aprotic	Acetone	Miscible	
Dichloromethane	Soluble	The moderate polarity of dichloromethane can solvate both the polar and non-polar parts of the molecule.	The carbonyl group can act as a hydrogen bond acceptor for the hydroxyl group of 4-iodobutan-1-ol.
Diethyl Ether	Soluble	The ether oxygen can act as a hydrogen bond acceptor, and the ethyl groups interact with the butyl chain.	The carbonyl group can act as a hydrogen bond acceptor for the hydroxyl group of 4-iodobutan-1-ol.
Non-Polar	Toluene	Soluble	

compatible with the  
alkyl iodide portion.

Hexane

Sparingly Soluble

The primarily non-polar nature of hexane has a lower affinity for the polar hydroxyl group.

## Experimental Protocols for Solubility Determination

For researchers requiring precise quantitative solubility data, the following experimental protocols provide a framework for its determination.

### Method 1: Visual Miscibility Titration

This method is suitable for determining the miscibility of **4-iodobutan-1-ol** in various liquid solvents.

Materials:

- **4-iodobutan-1-ol**
- Solvent of interest (e.g., water, ethanol, hexane)
- Calibrated burette or graduated pipette
- Test tubes or small vials
- Vortex mixer or magnetic stirrer

Procedure:

- Accurately measure a known volume of the solvent (e.g., 1 mL) into a clean, dry test tube.
- Using a burette or graduated pipette, add a small, known volume (e.g., 0.1 mL) of **4-iodobutan-1-ol** to the solvent.

- After each addition, cap the test tube and vortex or stir the mixture vigorously for 30-60 seconds.
- Visually inspect the mixture for any signs of immiscibility, such as cloudiness, phase separation, or the formation of droplets.
- Continue adding **4-iodobutan-1-ol** in small increments until persistent immiscibility is observed.
- The point at which the solution remains cloudy or separates into layers after thorough mixing is considered the saturation point.
- Record the total volume of **4-iodobutan-1-ol** added.
- The solubility can be expressed as the volume of solute per volume of solvent (v/v %) or converted to a mass/volume or molar concentration if the densities are known.

## Method 2: Gravimetric Determination of Solubility of a Liquid in a Volatile Solvent

This method is suitable for determining the solubility of **4-iodobutan-1-ol** in a volatile organic solvent.

Materials:

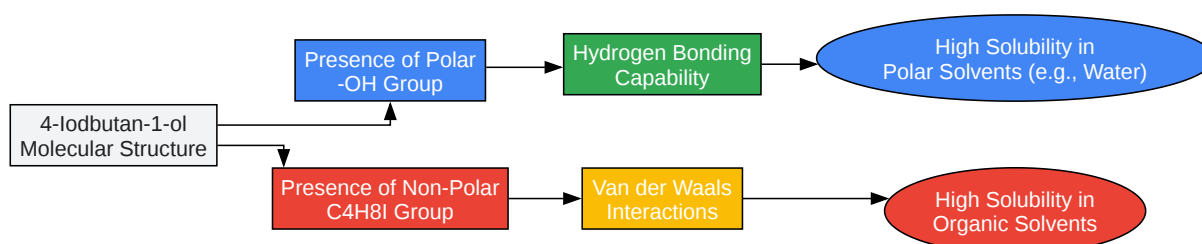
- **4-iodobutan-1-ol**
- Volatile solvent of interest (e.g., diethyl ether, dichloromethane)
- Saturated solution of **4-iodobutan-1-ol** in the chosen solvent
- Analytical balance
- Evaporating dish or watch glass
- Fume hood

Procedure:

- Prepare a saturated solution of **4-iodobutan-1-ol** in the chosen solvent by adding an excess of the solute to the solvent and stirring for an extended period (e.g., 24 hours) at a constant temperature.
- Allow any undissolved solute to settle.
- Carefully decant or filter a known volume of the clear, saturated supernatant into a pre-weighed evaporating dish.
- Place the evaporating dish in a fume hood to allow the volatile solvent to evaporate completely. Gentle heating may be used to expedite the process, but care must be taken to avoid decomposition of the solute.
- Once the solvent has fully evaporated, weigh the evaporating dish containing the non-volatile solute residue.
- The mass of the dissolved **4-iodobutan-1-ol** is the difference between the final and initial weights of the evaporating dish.
- The solubility can then be calculated and expressed in terms of grams of solute per 100 mL of solvent or moles per liter.

## Logical Workflow for Solubility Assessment

The following diagram illustrates the logical workflow for assessing the solubility of **4-iodobutan-1-ol**, starting from its molecular characteristics.



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Caption: Logical workflow illustrating the influence of molecular structure on the solubility of **4-iodobutan-1-ol**.

## Conclusion

4-Iodobutan-1-ol is a versatile compound with a solubility profile that allows for its use in both aqueous and organic media. While precise quantitative data remains to be extensively published, a strong understanding of its solubility can be derived from its molecular structure and the behavior of similar compounds. The experimental protocols provided in this guide offer a clear path for researchers to determine the specific solubility parameters required for their applications, ensuring the effective use of **4-iodobutan-1-ol** in drug development and scientific research.

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## References

- 1. 4-iodobutan-1-ol | 3210-08-0 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility of 4-Iodobutan-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2624619#solubility-of-4-iodobutan-1-ol-in-water-and-organic-solvents]

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